

Commercial Suppliers of 4-Hydroxyhygric Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxyhygric acid

Cat. No.: B15553229

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This technical guide provides an in-depth overview of the commercial availability and technical specifications of **4-Hydroxyhygric acid** (CAS No. 4252-82-8), a key phytochemical with potential applications in agrochemical and pharmaceutical research. This document is intended for researchers, scientists, and drug development professionals interested in sourcing and utilizing this compound.

Executive Summary

4-Hydroxyhygric acid, a non-proteinogenic amino acid found in various plant species, has demonstrated notable biological activities, including insect antifeedant and larval development inhibitory properties. This guide details its commercial suppliers, provides a comparative summary of product specifications, and outlines relevant experimental contexts for its use. While detailed signaling pathway information directly involving **4-Hydroxyhygric acid** remains an area for further research, this guide provides a foundation in the established plant defense signaling pathways that may be relevant to its mechanism of action.

Commercial Availability and Product Specifications

4-Hydroxyhygric acid is available from several reputable chemical suppliers catering to the research and development market. The primary suppliers identified are MedChemExpress and Sigma-Aldrich, the latter of which distributes products from ChemScene and Leyan / Shanghai Haohong Scientific Co., Ltd.

A summary of the available quantitative data from these suppliers is presented in Table 1 for easy comparison. Researchers are advised to request lot-specific Certificates of Analysis (CoA) from suppliers to obtain precise data on purity and other quality control parameters.

Table 1: Commercial Supplier Specifications for **4-Hydroxyhygric Acid**

Supplier	Catalog Number	Purity	Available Quantities	Physical Form	Storage Temperature	CAS Number	Molecular Formula	Molecular Weight (g/mol)
MedChemExpress	HY-N7031	≥98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Solid	4°C, protect from light	4252-82-8	C ₆ H ₁₁ N O ₃	145.16
Sigma-Aldrich (Chem Scene)	CS-0151198	≥97%	Inquire	Solid	2-8°C	4252-82-8	C ₆ H ₁₁ N O ₃	145.16
Sigma-Aldrich (Leyan)	LEYH9 B0D6A 2A	≥97%	Inquire	Solid	2-8°C	4252-82-8	C ₆ H ₁₁ N O ₃	145.16

Biological Activity and Potential Applications

4-Hydroxyhygric acid has been identified as a natural plant defense compound. Its primary reported biological activities are the inhibition of larval development in the seed-feeding bruchid beetle, *Callosobruchus maculatus*, and significant feeding deterrence against the leaf-feeding lepidopteran, *Spodoptera littoralis*. These properties suggest its potential as a lead compound for the development of novel, environmentally friendly insecticides.

Experimental Protocols

While specific, detailed experimental protocols for **4-Hydroxyhygric acid** are not widely published, the following methodologies for key experiments are based on standard practices in the field of chemical ecology and entomology.

Insect Antifeedant Assay (Choice Assay)

This assay is designed to assess the feeding deterrence of a compound against a target insect, such as *Spodoptera littoralis* larvae.

- **Preparation of Test Diet:** Prepare an artificial diet suitable for the test insect. Incorporate **4-Hydroxyhygric acid** at various concentrations into the diet. A control diet without the test compound should also be prepared.
- **Experimental Arena:** Place equal amounts of the control diet and the test diet on opposite sides of a petri dish or a similar arena.
- **Insect Introduction:** Introduce a single, pre-weighed larva into the center of the arena.
- **Incubation:** Maintain the arenas under controlled environmental conditions (e.g., 25°C, 60% relative humidity, 16:8 h light:dark cycle).
- **Data Collection:** After a defined period (e.g., 24 or 48 hours), measure the amount of each diet consumed. The larva can also be re-weighed to determine the effect on growth.
- **Calculation of Antifeedant Index (AFI):** $AFI = [(C - T) / (C + T)] * 100$ Where C is the amount of control diet consumed, and T is the amount of treated diet consumed.

Larval Development Inhibition Assay

This assay evaluates the effect of a compound on the development of an insect, such as *Callosobruchus maculatus*.

- **Treatment of Seeds:** Coat seeds of a suitable host plant (e.g., mung beans) with solutions of **4-Hydroxyhygric acid** at different concentrations. Control seeds should be treated with the solvent alone.
- **Infestation:** Place a known number of adult beetle pairs in a container with the treated or control seeds and allow for oviposition for a defined period.

- Incubation: Maintain the containers under controlled environmental conditions.
- Data Collection: Monitor the seeds for the emergence of the F1 generation. Record the number of emerged adults and the time to emergence.
- Analysis: Compare the emergence rate and development time between the treated and control groups to determine the inhibitory effect of the compound.

Potential Signaling Pathways in Plant Defense

While the direct interaction of **4-Hydroxyhygric acid** with specific signaling pathways has not been elucidated, its role as a plant defense compound suggests potential involvement in the well-characterized jasmonic acid (JA) and salicylic acid (SA) pathways. These pathways are central to plant responses against herbivores and pathogens.

Jasmonic Acid (JA) Signaling Pathway

The JA signaling pathway is primarily activated in response to wounding and herbivory. A simplified representation of this pathway is shown below. The core of this pathway involves the perception of the active form of JA, jasmonoyl-isoleucine (JA-Ile), by the F-box protein COI1. This leads to the degradation of JAZ repressor proteins and the subsequent activation of transcription factors like MYC2, which regulate the expression of defense-related genes.

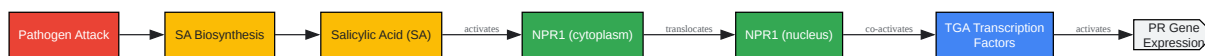


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A simplified diagram of the Jasmonic Acid (JA) signaling pathway in plant defense.

Salicylic Acid (SA) Signaling Pathway

The SA pathway is typically induced by biotrophic pathogens but can also be involved in responses to certain piercing-sucking insects. This pathway involves the synthesis of SA, which then acts as a signaling molecule. A key regulator is NPR1 (NONEXPRESSOR OF PATHOGENESIS-RELATED GENES 1), which, upon SA accumulation, moves to the nucleus and interacts with TGA transcription factors to activate the expression of pathogenesis-related (PR) genes.



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A simplified diagram of the Salicylic Acid (SA) signaling pathway in plant defense.

Conclusion

4-Hydroxyhygric acid is a commercially available phytochemical with demonstrated insecticidal properties, making it a compound of interest for further research and development. This guide provides a starting point for researchers by identifying key suppliers and outlining relevant experimental approaches. Future research should focus on elucidating the precise mechanism of action of **4-Hydroxyhygric acid**, including its potential interactions with the jasmonic acid and salicylic acid signaling pathways, to fully realize its potential in agricultural and pharmaceutical applications.

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